

An In-depth Technical Guide to the Physicochemical Properties of Acetyl Simvastatin

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Compound of Interest

Compound Name: *Acetyl simvastatin*

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Introduction

Acetyl simvastatin, also known as 4'-acetylsimvastatin, is a key synthetic derivative and intermediate of simvastatin.[1][2] Simvastatin itself is a highly effective lipid-lowering agent belonging to the statin class of drugs, which are competitive inhibitors of HMG-CoA reductase. [3] This enzyme catalyzes a rate-limiting step in cholesterol biosynthesis.[3][4] **Acetyl simvastatin** is often encountered as an intermediate in the semi-synthesis of simvastatin from lovastatin or as a related impurity in the final drug product.[5][6] Understanding its physicochemical properties is therefore crucial for process optimization, impurity profiling, and quality control in the pharmaceutical industry.

This technical guide provides a comprehensive overview of the core physicochemical characteristics of **acetyl simvastatin**, detailed experimental protocols for its synthesis and analysis, and a visualization of its relevant biological pathway.

Core Physicochemical Properties

The fundamental physicochemical properties of **acetyl simvastatin** are summarized below. For comparative context, properties of the parent compound, simvastatin, are also included where available.

Table 1: Physicochemical Identifiers and Properties of **Acetyl Simvastatin**

Property	Acetyl Simvastatin	Simvastatin (for comparison)
IUPAC Name	[(1S,3R,7S,8S,8aR)-8-[2-[(2R,4R)-4-acetyloxy-6-oxooxan-2-yl]ethyl]-3,7-dimethyl-1,2,3,7,8,8a-hexahydronaphthalen-1-yl] 2,2-dimethylbutanoate[7]	[(1S,3R,7S,8S,8aR)-8-[2-[(2R,4R)-4-hydroxy-6-oxooxan-2-yl]ethyl]-3,7-dimethyl-1,2,3,7,8,8a-hexahydronaphthalen-1-yl] 2,2-dimethylbutanoate[8]
Synonyms	4'-Acetylsimvastatin, Simvastatin Acetate, Simvastatin Impurity B[2][9]	MK-733, SVA[10]
CAS Number	145576-25-6[1][11][12]	79902-63-9[8]
Molecular Formula	C ₂₇ H ₄₀ O ₆ [1][13][14]	C ₂₅ H ₃₈ O ₅ [8][15]
Molecular Weight	460.60 g/mol [13][14][16]	418.6 g/mol [8][15]
Monoisotopic Mass	460.2825 Da[7]	418.2719 Da[8][15]

Table 2: Experimental and Predicted Physicochemical Data

Property	Acetyl Simvastatin	Simvastatin (for comparison)
Physical Form	Crystalline Solid (assumed)	White to Almost White Crystalline Powder[10][17]
Melting Point	Not available	134 - 138 °C[8][17]
Solubility	Generally more soluble in organic solvents than in water. [1]	Soluble in DMSO (~30 mg/mL), ethanol (~20 mg/mL), DMF (~30 mg/mL); sparingly soluble in aqueous buffers.[10]
logP (Octanol/Water)	5.3 (Predicted)[7]	4.68 (Experimental)[8]
UV λmax	Not available	238 nm[10]

Experimental Protocols

Detailed methodologies are essential for the synthesis, identification, and quantification of **acetyl simvastatin**.

Synthesis of Acetyl Simvastatin

Acetyl simvastatin is a key intermediate in certain semi-synthetic routes to produce simvastatin from lovastatin. A common strategy involves the protection of hydroxyl groups via acetylation.

Protocol: Selective Acylation Route[5][18]

- Starting Material: A dihydroxylactone, typically derived from the hydrolysis of lovastatin.[5]
- Acetylation: The dihydroxylactone is acetylated at the more reactive lactone hydroxy group. This is achieved using an acetylating agent like acetic anhydride.[5] The product of this step is 4'-acetylsimvastatin.
- Acylation of Naphthalene Ring: The acetylated intermediate is then reacted with an acylating agent, such as 2,2-dimethylbutyryl chloride, to esterify the hydroxyl group on the hexahydronaphthalene ring system.[5][18] This forms a diacyl intermediate.

- **Selective Deacetylation:** The acetate group at the 4-position of the lactone ring is then selectively removed. This can be accomplished by reacting the diacyl intermediate with an alcohol (e.g., methanol) under acidic conditions to form a simvastatin ester, which is subsequently treated with ammonium hydroxide.[5][18]
- **Final Step:** The resulting ammonium salt is heated to induce relactonization, yielding the final simvastatin product.[5]

Analytical Characterization

High-Performance Liquid Chromatography (HPLC) is the standard method for the analysis of simvastatin and its related impurities, including **acetyl simvastatin**.

Protocol: Reversed-Phase HPLC for Impurity Profiling[6][19]

- **Instrumentation:** A standard HPLC system equipped with a UV/PDA detector.
- **Column:** A C18 reversed-phase column (e.g., 150 x 4.6 mm, 5 μ m particle size) is typically used for separation.[6]
- **Mobile Phase:** An isocratic or gradient mixture of an organic solvent and an aqueous buffer. A common mobile phase consists of acetonitrile and water (e.g., 80:20 v/v) with 0.1% orthophosphoric acid to control pH and improve peak shape.[6]
- **Flow Rate:** A typical flow rate is between 0.6 and 1.0 mL/min.[19]
- **Column Temperature:** The column is often maintained at an elevated temperature, such as 40°C, to ensure reproducibility.[19]
- **Detection:** UV detection is performed at approximately 238 nm, the λ_{max} of simvastatin, where related impurities also exhibit absorbance.[10][19]
- **Sample Preparation:** Simvastatin bulk drug or tablet samples are dissolved in a suitable diluent, such as a mixture of acetonitrile and water.[19]
- **Quantification:** Impurities like **acetyl simvastatin** are quantified based on their peak area relative to the main simvastatin peak or a certified reference standard.

Biological Activity and Visualization

Mechanism of Action: HMG-CoA Reductase Inhibition

As a close structural analog of simvastatin, **acetyl simvastatin**'s biological significance is primarily related to the activity of simvastatin. Simvastatin is a prodrug that, after hydrolysis of its lactone ring to the active β -hydroxy acid form, acts as a potent competitive inhibitor of HMG-CoA reductase.[1][6] This enzyme is critical in the mevalonate pathway, the metabolic cascade responsible for endogenous cholesterol production.[3][20] By blocking this enzyme, simvastatin effectively reduces the synthesis of cholesterol in the liver, which in turn leads to an upregulation of LDL receptors on hepatocytes and increased clearance of LDL-cholesterol from the bloodstream.[4]

The following diagram illustrates the cholesterol biosynthesis pathway and the point of inhibition by statins.

Mechanism of HMG-CoA Reductase inhibition by statins.

Synthesis Workflow Visualization

The semi-synthesis of simvastatin from lovastatin, which involves **acetyl simvastatin** as a key intermediate, can be visualized as a multi-step chemical process. This workflow highlights the critical acylation and deprotection steps.

Workflow for the semi-synthesis of simvastatin.

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References

- 1. CAS 145576-25-6: ACETYLSIMVASTATIN | CymitQuimica [cymitquimica.com]
- 2. GSRS [precision.fda.gov]
- 3. Simvastatin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

- 4. The Role of Structure and Biophysical Properties in the Pleiotropic Effects of Statins - PMC [pmc.ncbi.nlm.nih.gov]
- 5. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 6. Synthesis, Characterization and Quantification of Simvastatin Metabolites and Impurities - PMC [pmc.ncbi.nlm.nih.gov]
- 7. PubChemLite - Acetyl simvastatin (C27H40O6) [pubchemlite.lcsb.uni.lu]
- 8. Simvastatin | C25H38O5 | CID 54454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. ACETYL SIMVASTATIN [drugfuture.com]
- 10. cdn.caymanchem.com [cdn.caymanchem.com]
- 11. Acetyl Simvastatin Pharmaceutical Secondary Standard CRM [sigmaaldrich.com]
- 12. store.usp.org [store.usp.org]
- 13. Acetyl simvastatin USP Reference Standard Sigma-Aldrich [sigmaaldrich.com]
- 14. Acetyl Simvastatin Pharmaceutical Secondary Standard CRM [sigmaaldrich.com]
- 15. Simvastatin | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 16. Acetyl simvastatin USP Reference Standard Sigma-Aldrich [sigmaaldrich.com]
- 17. tcichemicals.com [tcichemicals.com]
- 18. naturalspublishing.com [naturalspublishing.com]
- 19. sciex.com [sciex.com]
- 20. sysrevpharm.org [sysrevpharm.org]
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